

Procion Yellow MX4R: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Procion Yellow*

Cat. No.: *B078028*

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Abstract

Procion Yellow MX4R, a monochlorotriazine reactive dye, has long been utilized in biological research as a fluorescent marker for neuronal tracing and cell labeling. Its ability to form stable covalent bonds with cellular components makes it a valuable tool for visualizing neuronal morphology and mapping neural circuits. This technical guide provides a detailed overview of the chemical structure, properties, and applications of **Procion Yellow MX4R**, with a focus on providing practical information for laboratory use.

Chemical Identity and Properties

Procion Yellow MX4R is a water-soluble, yellow fluorescent dye. Its chemical structure is characterized by a dichlorotriazine reactive group, which allows it to form covalent bonds with amine and hydroxyl groups present in proteins and other biomolecules.

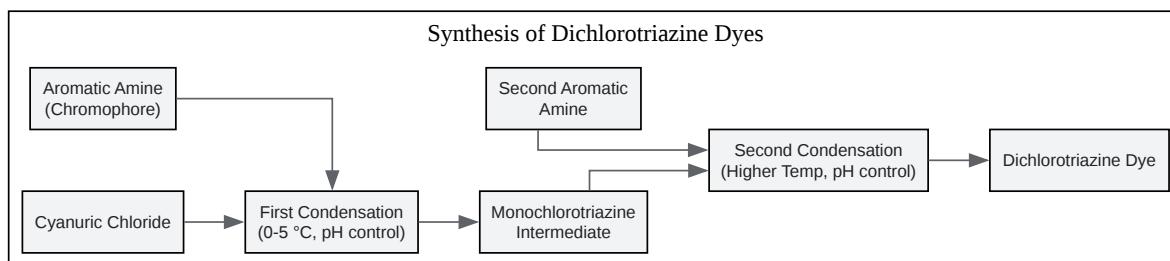
Property	Value	Reference
CAS Number	18976-74-4	[1]
Linear Formula	C ₂₀ H ₁₉ CIN ₄ Na ₂ O ₁₁ S ₃	[1]
Molecular Weight	669.018 g/mol	
IUPAC Name	disodium;4-amino-6-chloro-1,3,5-triazin-2-yl)-[3-[(E)-2-[4-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]phenyl]ethenyl]phenyl]amine;sulfonate;sulfonate	

Note: The IUPAC name is systematically generated and may not be commonly used in literature. The CAS number provides the most unambiguous identification.

Synthesis and Purification

Procion Yellow MX4R, as a dichlorotriazine reactive dye, is synthesized through a multi-step process. While specific proprietary details of its industrial synthesis are not publicly available, the general principles involve the reaction of cyanuric chloride with an aromatic amine containing a chromophore.

A general workflow for the synthesis of dichlorotriazine reactive dyes is as follows:



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Figure 1. Generalized synthesis pathway for dichlorotriazine reactive dyes.

Purification of Procion dyes typically involves salting out the dye from the reaction mixture, followed by washing with brine to remove impurities. Further purification can be achieved by recrystallization or chromatographic techniques to obtain a high-purity product suitable for biological applications.

Spectral Properties

Understanding the spectral properties of **Procion Yellow MX4R** is crucial for its effective use in fluorescence microscopy.

Spectral Property	Value
Absorption Maximum (λ_{abs})	~410 nm
Emission Maximum (λ_{em})	~520 nm
Molar Extinction Coefficient (ϵ)	Data not available
Fluorescence Quantum Yield (Φ)	Data not available

Note: The exact absorption and emission maxima may vary slightly depending on the solvent and local environment. Researchers should determine the optimal excitation and emission wavelengths for their specific experimental setup.

Applications in Biological Research

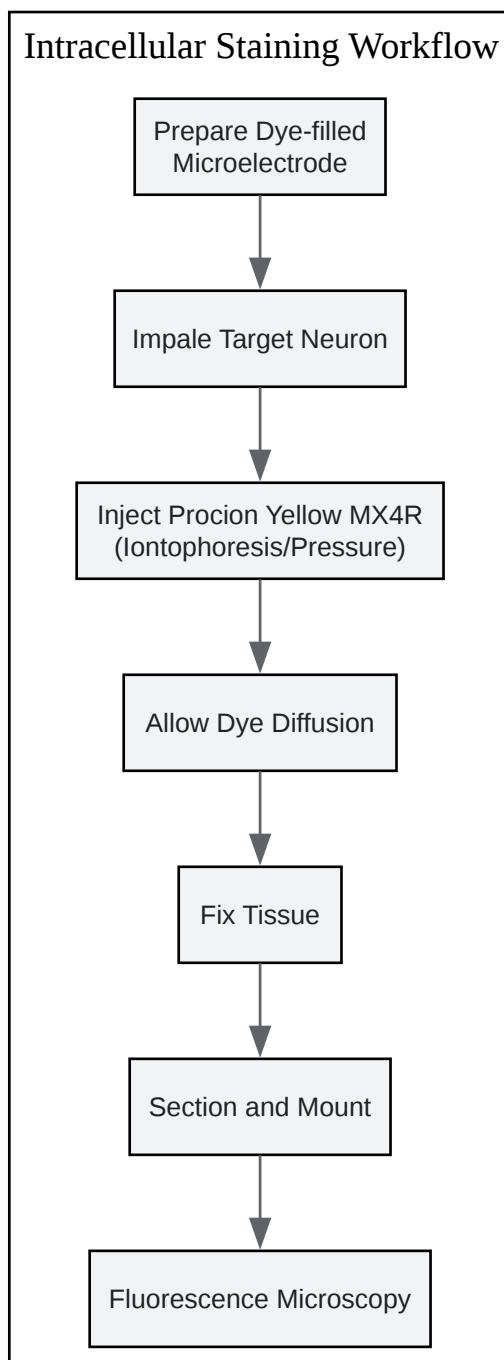
The primary application of **Procion Yellow MX4R** in neuroscience is as a fluorescent tracer for visualizing neuronal architecture. Its ability to be introduced into individual neurons through microinjection and subsequently fill the entire dendritic and axonal arbor has made it an invaluable tool for studying neuronal connectivity.

Intracellular Staining of Neurons

Intracellular injection of **Procion Yellow MX4R** allows for the detailed morphological characterization of individual neurons. This technique is instrumental in correlating neuronal structure with physiological function.

Experimental Protocol: Intracellular Injection of **Procion Yellow MX4R**

- Electrode Preparation:
 - Pull sharp microelectrodes from borosilicate glass capillaries.
 - Backfill the microelectrode with a 2-5% (w/v) solution of **Procion Yellow MX4R** dissolved in distilled water or an appropriate intracellular buffer.
- Cell Impalement and Injection:
 - Under visual guidance (e.g., using a microscope with appropriate optics), carefully impale the target neuron with the dye-filled microelectrode.
 - Inject the dye into the neuron using either iontophoresis (passing negative current) or pressure injection.
 - Monitor the filling of the neuron in real-time using fluorescence microscopy.
- Tissue Fixation and Processing:
 - After successful injection, allow time for the dye to diffuse throughout the neuron.
 - Fix the tissue using standard histological procedures (e.g., perfusion with paraformaldehyde).
 - Section the tissue and mount the sections on slides for microscopic examination.



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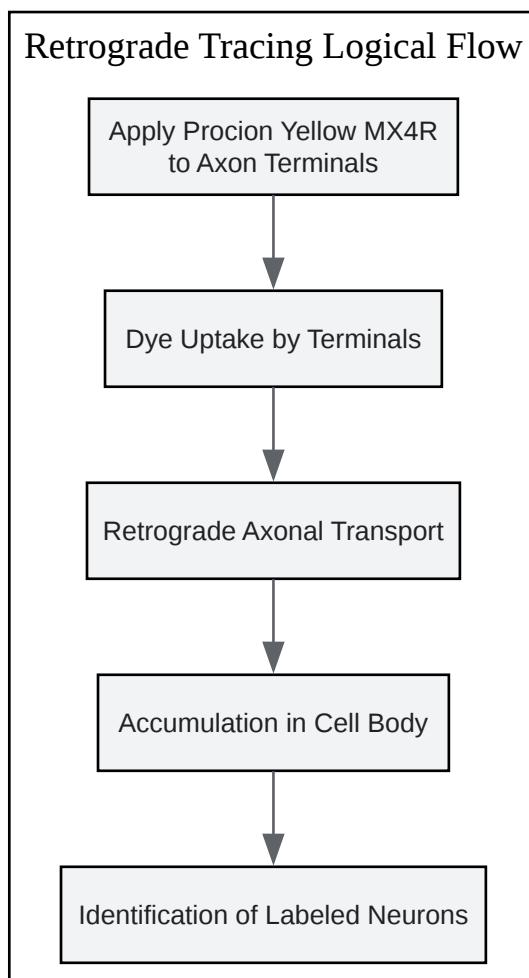
Figure 2. Experimental workflow for intracellular staining with **Procion Yellow MX4R**.

Retrograde Neuronal Tracing

Procion Yellow MX4R can also be used as a retrograde tracer to identify the afferent connections to a specific brain region. When applied to a region of axon terminals, the dye is taken up and transported back to the neuronal cell bodies.

Experimental Protocol: Retrograde Tracing with **Procion Yellow MX4R**

- Dye Application:
 - Expose the target brain region containing the axon terminals of interest.
 - Apply **Procion Yellow MX4R** either by pressure injection of a concentrated solution or by placing a small crystal of the dye directly onto the tissue.
- Survival Time:
 - Allow sufficient time for the dye to be transported retrogradely to the cell bodies. The required time will depend on the length of the axonal pathway and can range from hours to days.
- Tissue Processing and Analysis:
 - Perfuse the animal with a suitable fixative.
 - Section the brain and examine the sections under a fluorescence microscope to identify the labeled cell bodies.



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References

- 1. PROCION YELLOW MX4R AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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